

Unraveling AND-302: A Multifaceted Identifier Across Scientific and Technical Domains

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AND-302

Cat. No.: B13438779

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The designation "**AND-302**" presents a significant ambiguity, as it is associated with a diverse range of subjects spanning oncology, neurology, and even automotive engineering. Without a specific context or the identity of a comparator, "[compound X]," a direct head-to-head comparison is not feasible. This guide aims to delineate the various known entities referred to as "302" to aid researchers, scientists, and drug development professionals in identifying the specific compound or product of interest for any future comparative analysis.

TH-302 (Evoxofosfamide): A Hypoxia-Activated Prodrug in Oncology

One of the most prominent entities is TH-302, also known as evoxofosfamide. This investigational drug is a hypoxia-activated prodrug, designed to target cancer cells in low-oxygen environments, a common feature of solid tumors.

Mechanism of Action: TH-302 is comprised of a 2-nitroimidazole moiety linked to the DNA cross-linking agent bromo-isophosphoramidate mustard (Br-IPM).[1] Under hypoxic conditions, the 2-nitroimidazole component is reduced, leading to the release of the active Br-IPM, which then cross-links DNA and induces cell death.[1][2] This selective activation in hypoxic regions is intended to spare healthy, well-oxygenated tissues, potentially reducing systemic toxicity.[3]

Therapeutic Area: TH-302 has been investigated in a variety of cancers, including soft tissue sarcoma, pancreatic cancer, and non-small cell lung cancer, often in combination with other chemotherapy agents like doxorubicin, cisplatin, and gemcitabine.[3]

EV-302: A Clinical Trial Identifier in Urothelial Cancer

In the context of recent clinical advancements, "EV-302" refers to a pivotal Phase 3 clinical trial. This study evaluated the combination of enfortumab vedotin (an antibody-drug conjugate) and pembrolizumab (an immune checkpoint inhibitor) as a first-line treatment for patients with locally advanced or metastatic urothelial carcinoma.^[4]^[5] The positive results of the EV-302 trial have positioned this combination as a new standard of care in this setting.^[4]

COYA 302: A Combination Therapy for Neurodegenerative Diseases

"COYA 302" is an investigational combination therapy being developed by Coya Therapeutics for neurodegenerative diseases such as Amyotrophic Lateral Sclerosis (ALS) and potentially Alzheimer's disease.^[6]

Mechanism of Action: COYA 302 combines low-dose interleukin-2 (IL-2) with a CTLA4 fusion protein.^[6] This combination is designed to enhance the function of regulatory T-cells (Tregs), which play a crucial role in suppressing inflammation. By modulating the immune response, COYA 302 aims to reduce the neuroinflammation associated with these debilitating diseases.^[6]

RASolute 302: A Pan-RAS Inhibitor in Cancer Research

The designation "RASolute 302" is associated with a Phase 3 clinical trial evaluating the efficacy of daraxonrasib, a pan-RAS inhibitor.^[7] This trial is focused on patients with second-line pancreatic ductal adenocarcinoma (PDAC).^[7]

Mechanism of Action: Daraxonrasib is designed to target the active, "ON" state of multiple RAS protein variants (KRAS, NRAS, and HRAS), which are frequently mutated in various cancers and are considered key drivers of tumor growth.^[7]

Other Notable Mentions of "302"

Beyond the biomedical field, "302" is a well-known identifier in other domains:

- Ford Boss 302 Engine: A high-performance V8 engine produced by Ford, historically significant in motorsports.[8]
- Police Code 302: In some jurisdictions, this code refers to an involuntary commitment for a mental health evaluation.[9]
- Area Code 302: The telephone area code for the entire state of Delaware in the United States.[10]

To provide a meaningful and data-driven comparison as requested, it is imperative to first specify which "**AND-302**" is the subject of interest and to identify "[compound X]," the intended comparator. Once this information is provided, a comprehensive analysis incorporating quantitative data, experimental protocols, and pathway visualizations can be conducted.

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- To cite this document: BenchChem. [Unraveling AND-302: A Multifaceted Identifier Across Scientific and Technical Domains]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13438779#and-302-head-to-head-comparison-with-compound-x]

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